

Safeguarding Your Research: A Comprehensive Guide to Handling Butyl Acrylate

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Compound of Interest

Compound Name: Butyl acrylate

Cat. No.: B089632

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Butyl acrylate**. Adherence to these procedures is critical for ensuring personnel safety and operational integrity.

Butyl acrylate is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[1] It may also trigger allergic skin reactions.[1] Understanding and implementing proper handling, storage, and disposal protocols are paramount to mitigating these risks.

Operational Plan: From Preparation to Experimentation

1. Engineering Controls and Ventilation:

- Always handle **Butyl acrylate** in a well-ventilated area.[1]
- Utilize a chemical fume hood or a local exhaust ventilation system to minimize vapor accumulation.[1]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[2][3]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield where splashing is a potential hazard.[4]
- Skin Protection:
 - Wear chemical-resistant gloves. Recommended materials include butyl rubber, nitrile, or neoprene.[1][5] Consult the glove manufacturer's specifications for breakthrough times and permeation rates.
 - Don chemically resistant aprons or other impervious clothing to prevent skin contact.[5]
- Respiratory Protection: In situations with high vapor concentrations or inadequate ventilation, use a NIOSH-approved respirator with organic vapor cartridges.[1]

3. Safe Handling Practices:

- Avoid direct contact with skin, eyes, and clothing.[4]
- Do not breathe in vapors or mists.[4]
- Keep containers tightly closed when not in use.[2][4]
- Use only non-sparking tools to prevent ignition.[2][4]
- Ground and bond containers and receiving equipment to prevent static discharge.[2][3]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][4] No smoking in the handling area.[4]

Quantitative Safety Data

For quick reference, the following table summarizes key quantitative safety data for **Butyl acrylate**.

Property	Value	Source(s)
Exposure Limits		
ACGIH TLV-TWA	2 ppm	[2]
NIOSH REL (10-hr TWA)	10 ppm	[6]
Flammability		
Flash Point	39 °C (102.2 °F) - Closed Cup	[2]
Flammable Limits in Air	1.5% to 9.9% by volume	[2]
Autoignition Temperature	284 °C (543.2 °F)	[2]
Physical Properties		
Boiling Point	145 °C (293 °F)	[7]
Melting Point	-64 °C (-83.2 °F)	[7]
log Pow (Water Partition Coefficient)	2.38	[4][7]

Emergency Procedures

In Case of Exposure:

Exposure Route	First Aid Measures
Inhalation	Immediately move the affected person to fresh air.[2][8] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[6]
Skin Contact	Immediately remove all contaminated clothing. [2] Wash the affected skin area thoroughly with soap and water.[2] If irritation or a rash develops, seek medical attention.[2]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do. Continue rinsing.[4] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[5] If the person is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

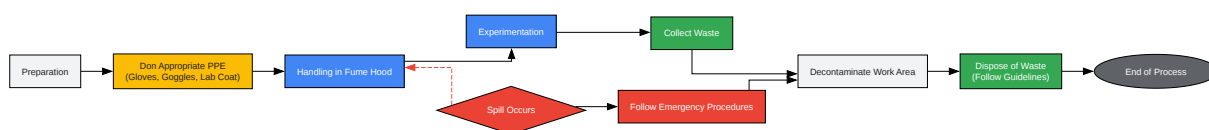
In Case of a Spill or Leak:

- Evacuate: Immediately evacuate all non-essential personnel from the area.[4]
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., sparks, open flames, hot surfaces).[4][6]
- Ventilate: Ensure the area is well-ventilated.[4]
- Containment: For small spills, absorb the material with a non-combustible absorbent such as sand, earth, or vermiculite.[2][6] For large spills, dike the area to prevent spreading.[2]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for disposal.[2][4]

Disposal Plan

- Waste Characterization: **Butyl acrylate** waste is considered hazardous waste.
- Disposal Method: The recommended method of disposal is incineration in a licensed hazardous waste facility.[2][4]
- Container Management: Do not reuse empty containers as they may retain product residue. [2] Handle uncleaned containers in the same manner as the product itself.[2]
- Regulatory Compliance: All disposal activities must be in accordance with federal, state, and local regulations.[2][4] Do not allow **Butyl acrylate** to enter sewers or waterways.[2]

Workflow for Safe Handling of Butyl Acrylate



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Caption: Workflow for the safe handling of **Butyl acrylate**.

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